

# Palmitoyl Myristyl Serinate: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Palmitoyl myristyl serinate*

Cat. No.: *B585736*

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An In-depth Technical Guide on the Core Chemical Structure and Properties of **Palmitoyl Myristyl Serinate**

## Abstract

**Palmitoyl myristyl serinate** is a synthetically derived N-acyl amino acid ester with significant potential in dermatological and cosmetic applications. Its structure, comprising a serine backbone N-acylated with a palmitoyl group and esterified with a myristyl alcohol, imparts unique physicochemical properties that make it an effective skin and hair conditioning agent. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and purported biological activities of **palmitoyl myristyl serinate**. Drawing parallels from structurally similar molecules, this document explores its potential role in modulating ceramide metabolism and enhancing skin barrier function. Detailed, representative experimental protocols for its synthesis and analysis are provided, alongside diagrams illustrating its potential signaling pathway and experimental workflows to facilitate further research and development.

## Chemical Structure and Identifiers

**Palmitoyl myristyl serinate** is a complex lipid molecule derived from the amino acid serine. The structure consists of a serine molecule where the amino group is acylated with palmitic

acid (a C16 saturated fatty acid) to form an amide linkage, and the carboxyl group is esterified with myristyl alcohol (a C14 saturated fatty alcohol).

- IUPAC Name: tetradecyl (2S)-2-(hexadecanoylamino)-3-hydroxypropanoate[1]
- Synonyms: L-Serine, N-(1-oxohexadecyl)-, tetradecyl ester; Ceramide A2[1][2]
- CAS Number: 156042-32-9[1][2]
- Molecular Formula: C<sub>33</sub>H<sub>65</sub>NO<sub>4</sub>[1][2]
- InChI Key: XSBIBIYYGMXJED-HKBQPEDESA-N[2]
- SMILES: CCCCCCCCCCCCCCCCC(=O)N--INVALID-LINK--C(=O)OCCCCCCCCCCCCCCCC[2]

## Physicochemical Properties

The physicochemical properties of **palmitoyl myristyl serinate** are largely dictated by its long aliphatic chains, making it a lipophilic and waxy substance. While extensive experimental data is not readily available in the public domain, a combination of computed values and qualitative descriptions from various sources are summarized below.

Property	Value	Source
Molecular Weight	539.87 g/mol	[2]
Appearance	White to off-white solid or waxy substance	Qualitative descriptions
Melting Point	Not experimentally determined	-
Boiling Point	Not experimentally determined	-
Solubility	Estimated water solubility: 5.349e-08 mg/L @ 25°C	The Good Scents Company[3]
Soluble in oils and organic solvents	Qualitative descriptions	
LogP (estimated)	12.80	The Good Scents Company[3]
Hydrogen Bond Donors	2	PubChem[1]
Hydrogen Bond Acceptors	4	PubChem

## Biological Properties and Signaling Pathways

While direct studies on the specific biological activity of **palmitoyl myristyl serinate** are limited, research on analogous N-acyl serinols, particularly N-palmitoyl serinol, provides a strong basis for a proposed mechanism of action related to skin barrier function. The primary purported benefit of **palmitoyl myristyl serinate** is its role as a precursor or modulator of ceramide synthesis, which is essential for maintaining the integrity of the stratum corneum.

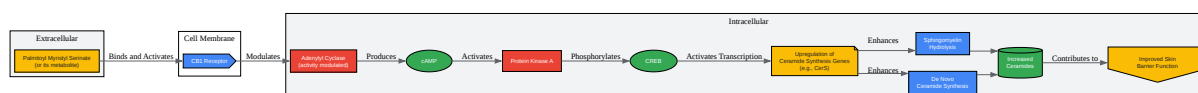
## Proposed Mechanism of Action: Modulation of Ceramide Synthesis

Ceramides are a class of lipid molecules that are major components of the epidermal permeability barrier. A deficiency in ceramides is associated with various skin conditions, including atopic dermatitis and psoriasis. N-acylated amino acids and their derivatives are emerging as important regulators of ceramide metabolism.

The proposed mechanism for **palmitoyl myristyl serinate**, based on studies of N-palmitoyl serinol, involves the stimulation of ceramide production in keratinocytes. This stimulation may occur through the activation of the cannabinoid receptor 1 (CB1), which in turn upregulates the de novo synthesis of ceramides and the hydrolysis of sphingomyelin.

## Signaling Pathway Diagram

The following diagram illustrates the proposed signaling pathway for the stimulation of ceramide synthesis by an N-acyl amino acid derivative like **palmitoyl myristyl serinate**, based on the activity of N-palmitoyl serinol.



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Caption: Proposed signaling pathway for ceramide synthesis stimulated by **Palmitoyl Myristyl Serinate**.

## Experimental Protocols

The following sections provide representative experimental protocols for the synthesis, purification, and analysis of **palmitoyl myristyl serinate**. These are based on general methodologies for the synthesis of N-acyl amino acid esters and should be optimized for this specific compound.

## Synthesis of Palmitoyl Myristyl Serinate

This protocol describes a two-step synthesis involving the N-acylation of serine followed by esterification.

### Step 1: N-Palmitoylation of L-Serine

- Materials: L-Serine, Palmitoyl Chloride, Sodium Bicarbonate, Dioxane, Water.
- Procedure:
  1. Dissolve L-Serine in an aqueous solution of sodium bicarbonate.
  2. Cool the solution in an ice bath.
  3. Slowly add a solution of palmitoyl chloride in dioxane to the serine solution with vigorous stirring.
  4. Allow the reaction to proceed for several hours at room temperature.
  5. Acidify the reaction mixture to precipitate the N-palmitoyl serine.
  6. Filter, wash with cold water, and dry the product.

### Step 2: Esterification of N-Palmitoyl Serine with Myristyl Alcohol

- Materials: N-Palmitoyl Serine, Myristyl Alcohol, Dicyclohexylcarbodiimide (DCC), 4-Dimethylaminopyridine (DMAP), Dichloromethane (DCM).
- Procedure:
  1. Dissolve N-palmitoyl serine and myristyl alcohol in anhydrous DCM.
  2. Add a catalytic amount of DMAP.
  3. Cool the solution in an ice bath and add DCC.
  4. Stir the reaction mixture overnight at room temperature.
  5. Filter the reaction mixture to remove the dicyclohexylurea byproduct.
  6. Wash the filtrate with dilute acid, bicarbonate solution, and brine.

7. Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield crude **palmitoyl myristyl serinate**.

## Purification by Column Chromatography

- Materials: Crude **Palmitoyl Myristyl Serinate**, Silica Gel, Hexane, Ethyl Acetate.
- Procedure:
  1. Prepare a silica gel column packed in hexane.
  2. Dissolve the crude product in a minimal amount of DCM and load it onto the column.
  3. Elute the column with a gradient of ethyl acetate in hexane.
  4. Collect fractions and monitor by Thin Layer Chromatography (TLC).
  5. Combine the pure fractions and evaporate the solvent to obtain purified **palmitoyl myristyl serinate**.

## Analysis by High-Performance Liquid Chromatography (HPLC)

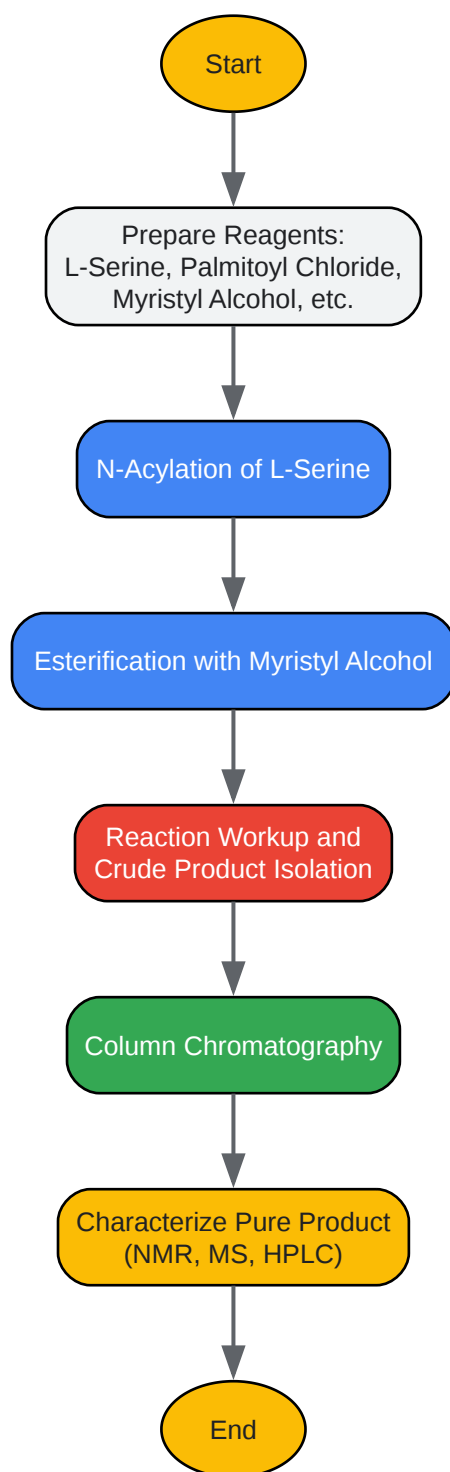
A reverse-phase HPLC method can be developed for the analysis of **palmitoyl myristyl serinate**.

- Instrumentation: HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5  $\mu$ m).
- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Procedure:

1. Prepare a standard solution of purified **palmitoyl myristyl serinate** in a suitable solvent (e.g., isopropanol).
2. Inject the standard and sample solutions into the HPLC system.
3. Analyze the resulting chromatograms for retention time and peak area to determine purity and quantify the compound.

## Experimental Workflows

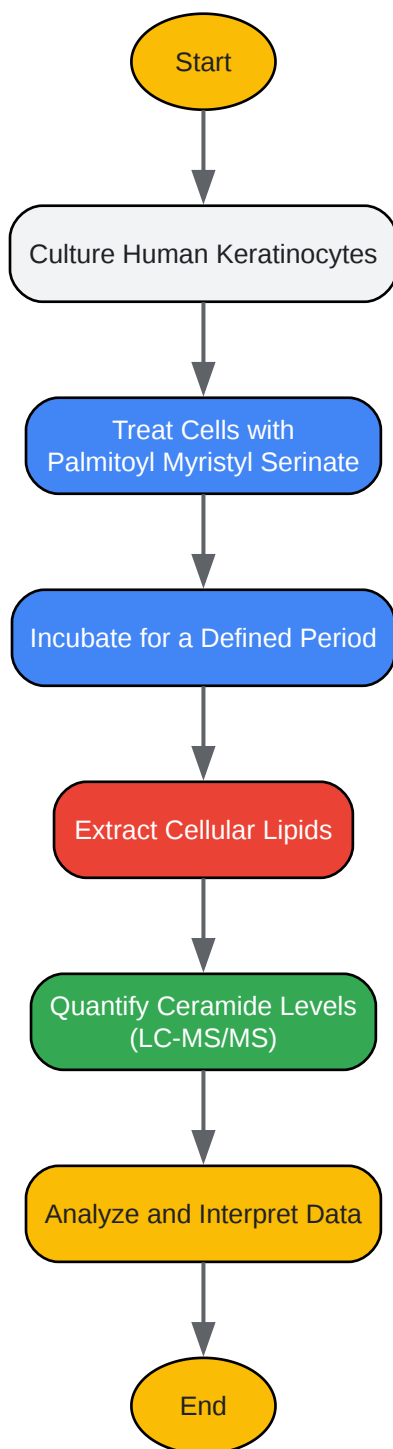
The following diagrams illustrate logical workflows for the synthesis and analysis of **palmitoyl myristyl serinate**.



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Caption: Workflow for the synthesis and purification of **Palmitoyl Myristyl Serinate**.





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Caption: Workflow for assessing the in vitro biological activity on ceramide production.

## Conclusion

**Palmitoyl myristyl serinate** is a promising molecule with applications in skin and hair care, primarily due to its role as a conditioning agent and its potential to influence the skin's natural barrier function. While direct and extensive scientific literature on this specific compound is sparse, the known functions of its constituent parts and the biological activities of similar N-acyl amino acid derivatives suggest a valuable role in ceramide metabolism. The provided technical information, including its chemical properties, a proposed signaling pathway, and representative experimental protocols, serves as a foundational guide for researchers and professionals in drug development and cosmetic science to further explore and harness the potential of **palmitoyl myristyl serinate**. Further experimental validation of its physicochemical properties and detailed elucidation of its biological mechanisms of action are warranted to fully realize its therapeutic and cosmetic applications.

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## References

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